

Technical Guide: Diethyl Hexyl Phosphate-d11 - Structure and Synthesis

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Compound of Interest

Compound Name: Diethyl Hexyl Phosphate-d11

Cat. No.: B15554744

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure and a proposed synthesis route for **Diethyl Hexyl Phosphate-d11**. The information is intended for an audience with a technical background in chemistry and drug development.

Chemical Structure

Diethyl Hexyl Phosphate-d11 is a deuterated analog of Diethyl Hexyl Phosphate. The hexyl chain is perdeuterated, containing eleven deuterium atoms.

IUPAC Name: diethyl 2,2,3,3,4,4,5,5,6,6,6-undecadeuteriohexyl phosphate^[1] SMILES: [2H]C([2H])([2H])C([2H])([2H])C([2H])([2H])C([2H])([2H])C([2H])([2H])COP(=O)(OCC)OCC^[1]

The structure consists of a central phosphate group bonded to two ethyl groups and one deuterated hexyl group.

Physicochemical and Quantitative Data

A summary of the key physicochemical properties and other quantitative data for **Diethyl Hexyl Phosphate-d11** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₂ D ₁₁ O ₄ P	[1][2]
Molecular Weight	249.33 g/mol	[1][2]
Appearance	Pale Yellow Oil	[3]
Solubility	Chloroform, Ethyl Acetate	[3]
Storage Temperature	Refrigerator (+4°C)	[1][3]
Synonyms	Phosphoric Acid Diethyl Hexyl Ester-d11, Ethyl Hexyl Phosphate-d11	[1][2]

Proposed Synthesis

Currently, a specific published synthesis protocol for **Diethyl Hexyl Phosphate-d11** is not readily available. However, a viable synthetic route can be proposed based on well-established methods for the synthesis of phosphate esters from alcohols. The most direct approach involves the reaction of a deuterated hexanol with diethyl chlorophosphate.

Reaction Scheme:

Experimental Protocol

This protocol is a generalized procedure and may require optimization for specific laboratory conditions and scales.

Materials:

- 2,2,3,3,4,4,5,5,6,6-undecadeuteriohexan-1-ol
- Diethyl chlorophosphate
- Anhydrous pyridine (or another suitable base like triethylamine)

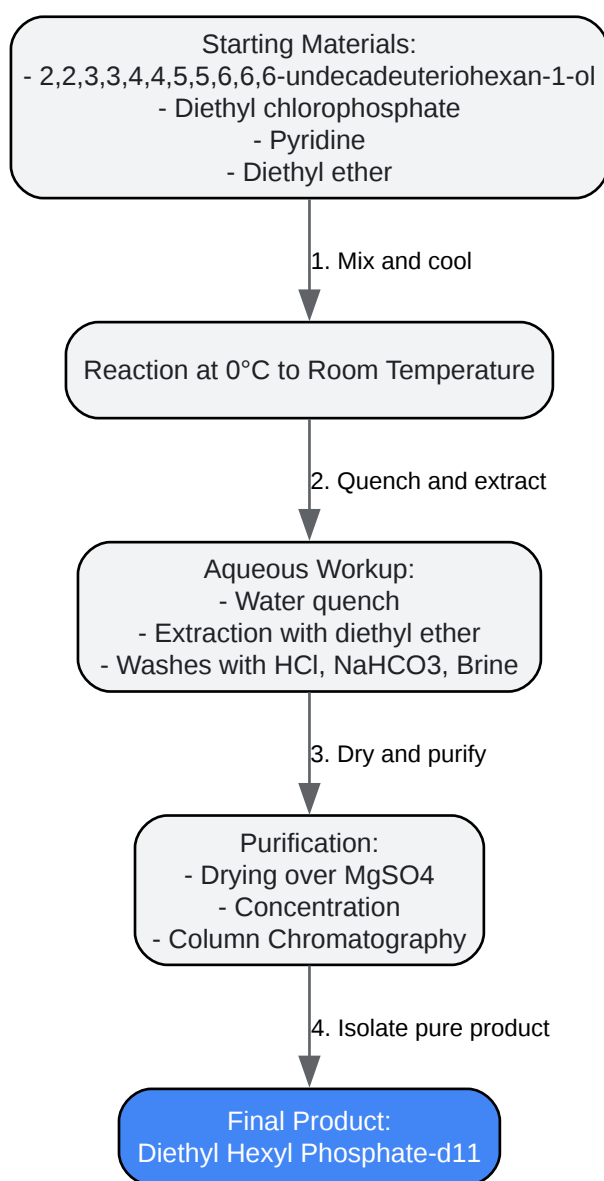
- Anhydrous diethyl ether (or other suitable aprotic solvent)
- Deionized water
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- **Reaction Setup:** To a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a nitrogen inlet, add 2,2,3,3,4,4,5,5,6,6,6-undecadeuteriohexan-1-ol (1.0 eq) and anhydrous pyridine (1.5 eq) in anhydrous diethyl ether.
- **Addition of Reagent:** Cool the reaction mixture to 0 °C in an ice bath. Add diethyl chlorophosphate (1.2 eq) dropwise via the dropping funnel over a period of 30 minutes, ensuring the temperature does not rise significantly.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or ^{31}P NMR spectroscopy.
- **Workup:**
 - Quench the reaction by the slow addition of deionized water.
 - Transfer the mixture to a separatory funnel and add more diethyl ether.
 - Wash the organic layer sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Purification:**

- Filter off the drying agent and concentrate the organic phase under reduced pressure using a rotary evaporator.
- The crude product can be purified by column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes to afford the pure **Diethyl Hexyl Phosphate-d11**.

Synthesis Workflow Diagram



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Caption: Synthesis workflow for **Diethyl Hexyl Phosphate-d11**.

Characterization

The structure and purity of the synthesized **Diethyl Hexyl Phosphate-d11** can be confirmed using a variety of analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Will show signals corresponding to the two ethyl groups. The signals for the hexyl chain will be absent due to deuteration.
 - ^{13}C NMR: Will show signals for the ethyl carbons and potentially weak, broadened signals for the deuterated hexyl carbons.
 - ^{31}P NMR: A single signal is expected in the phosphate region, confirming the formation of the phosphate ester.[4] The chemical shift will be characteristic of a dialkyl phosphate.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) can be used to confirm the molecular formula by providing a highly accurate mass measurement.

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References

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